

D-Galactose-4-¹³C: A Technical Guide for Researchers

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Compound of Interest

Compound Name: D-Galactose-13C-4

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An In-depth Technical Guide on D-Galactose-4-¹³C for Researchers, Scientists, and Drug Development Professionals.

D-Galactose-4-¹³C is a stable isotope-labeled form of D-galactose, a naturally occurring monosaccharide. In this molecule, the carbon atom at the fourth position (C-4) is replaced with a heavy isotope of carbon, ¹³C. This isotopic labeling makes it a valuable tool in various scientific and biomedical research applications, particularly in metabolic studies and as an internal standard for quantitative analysis.

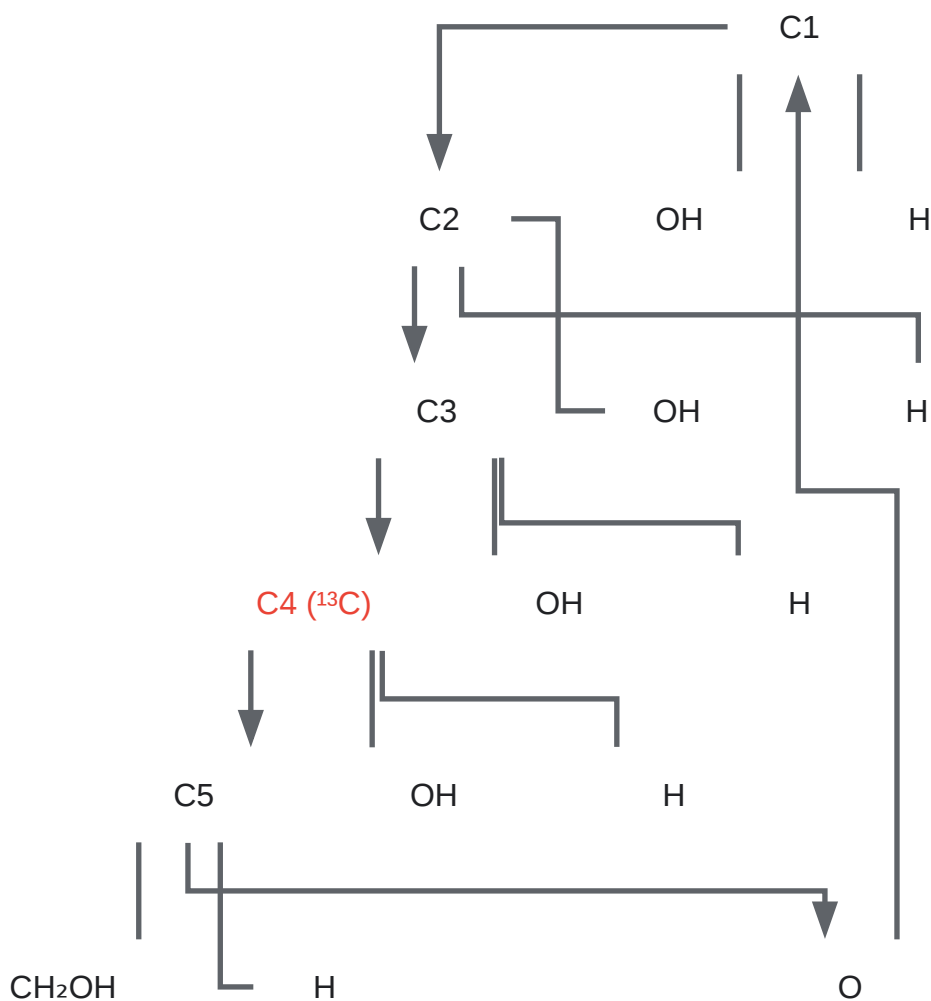
Core Properties and Structure

D-Galactose-4-¹³C shares the same chemical properties as its unlabeled counterpart, D-galactose. It is a C-4 epimer of glucose and plays a crucial role in cellular metabolism. The key difference lies in its molecular weight due to the presence of the ¹³C isotope, which allows it to be distinguished from the naturally abundant ¹²C-galactose using mass spectrometry-based techniques.

Below is a summary of its key chemical and physical properties:

Property	Value
Chemical Formula	$C_5^{13}CH_{12}O_6$
Molecular Weight	Approximately 181.15 g/mol
Isotopic Purity	Typically ≥ 98 atom % ^{13}C
Chemical Purity	Often $\geq 99\%$
Appearance	White powder
Solubility	Soluble in water

The chemical structure of D-Galactose-4- ^{13}C can be represented in its pyranose ring form.



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Caption: Chemical structure of D-Galactose-4-¹³C (Haworth projection).

Applications in Research and Drug Development

The primary utility of D-Galactose-4-¹³C lies in its application as a tracer for in vivo and in vitro metabolic studies. Its metabolic fate can be tracked and quantified, providing insights into various biological processes.

Key Applications Include:

- **Metabolic Flux Analysis:** Used to trace the path of galactose through metabolic pathways, such as the Leloir pathway, and to quantify the rate of its conversion to other metabolites like glucose.[1]
- **Quantitative Analysis:** Serves as an internal standard in mass spectrometry-based assays (GC-MS, LC-MS) for the accurate quantification of galactose in biological samples like plasma.[2]
- **Liver Function Testing:** A key component of the ¹³C-Galactose Breath Test, a non-invasive diagnostic tool to assess liver function. The rate of ¹³CO₂ exhalation after administration of ¹³C-labeled galactose reflects the liver's capacity to metabolize the sugar.[3][4][5][6][7]

Experimental Protocols

Quantification of Plasma Galactose using D-Galactose-4-¹³C as an Internal Standard

This protocol outlines a general procedure for the determination of D-galactose concentration in human plasma using a stable-isotope dilution method with GC-MS analysis.[2]

Methodology:

- **Sample Preparation:**
 - A known amount of D-Galactose-4-¹³C is added to a plasma sample as an internal standard.

- To remove interference from the much more abundant glucose, the plasma is treated with D-glucose oxidase.
- The sample is then purified using ion-exchange chromatography.
- Derivatization:
 - The purified galactose is converted to its aldonitrile pentaacetate derivative to improve its volatility and chromatographic properties for GC-MS analysis.
- GC-MS Analysis:
 - The derivatized sample is injected into a gas chromatograph coupled to a mass spectrometer.
 - The mass spectrometer is set to monitor specific ions corresponding to the derivatized forms of both unlabeled (^{12}C) and labeled (^{13}C) galactose.
- Quantification:
 - The concentration of D-galactose in the original plasma sample is calculated based on the ratio of the signal intensities of the unlabeled and ^{13}C -labeled galactose.

^{13}C -Galactose Breath Test for Liver Function Assessment

This protocol describes the ^{13}C -Galactose Breath Test, a clinical diagnostic procedure to evaluate hepatic function.[\[3\]](#)[\[4\]](#)[\[7\]](#)

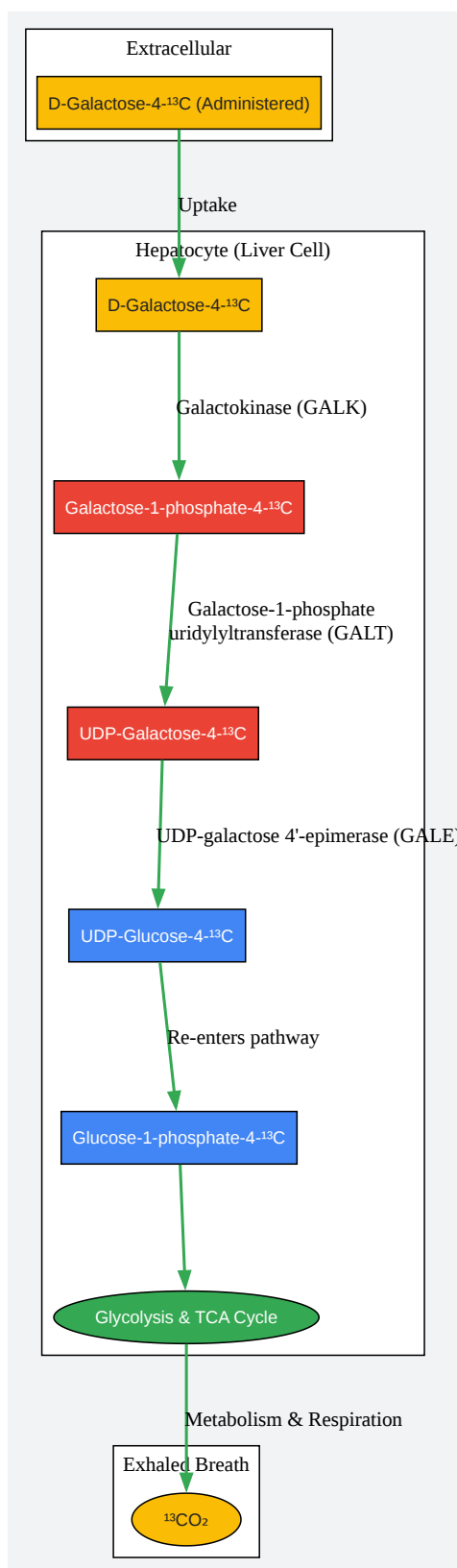
Procedure:

- **Baseline Breath Sample:** A baseline breath sample is collected from the patient before the administration of the labeled galactose.
- **Administration of ^{13}C -Galactose:** The patient ingests a solution containing a precisely measured dose of ^{13}C -labeled galactose.

- **Serial Breath Sample Collection:** Breath samples are collected at regular intervals (e.g., every 30 minutes) for a period of up to 4 hours.
- **$^{13}\text{CO}_2$ Analysis:** The collected breath samples are analyzed for their $^{13}\text{CO}_2$ to $^{12}\text{CO}_2$ ratio using isotope ratio mass spectrometry.
- **Data Interpretation:** The rate of appearance of $^{13}\text{CO}_2$ in the exhaled breath is proportional to the liver's ability to metabolize the ingested ^{13}C -galactose. A slower rate of $^{13}\text{CO}_2$ exhalation indicates impaired liver function.

Signaling and Metabolic Pathways

D-Galactose is primarily metabolized in the liver via the Leloir pathway. The introduction of D-Galactose-4- ^{13}C allows for the tracing of this pathway.



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